

# A Comparative Guide to the Spectroscopic Confirmation of Nonan-3-amine Hydrochloride

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## Compound of Interest

Compound Name: *nonan-3-amine hydrochloride*

CAS No.: 855958-78-0

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For researchers and professionals in drug development and chemical synthesis, unambiguous structural confirmation of active pharmaceutical ingredients (APIs) and their intermediates is a cornerstone of regulatory compliance and scientific rigor. **Nonan-3-amine hydrochloride**, a primary amine salt, serves as a valuable model for understanding the spectroscopic nuances of aliphatic amine hydrochlorides. This guide provides an in-depth comparison of standard spectroscopic techniques—Nuclear Magnetic Resonance ( $^1\text{H}$  and  $^{13}\text{C}$  NMR), Fourier-Transform Infrared (FT-IR) Spectroscopy, and Mass Spectrometry (MS)—to elucidate and confirm the structure of this compound. We will delve into the causality behind experimental choices and present supporting data, including predicted spectral values and comparisons with analogous compounds, to provide a comprehensive analytical framework.

## The Importance of Structural Elucidation

**Nonan-3-amine hydrochloride** is a salt formed from the neutralization of the basic nonan-3-amine with hydrochloric acid. The protonation of the amine group significantly alters its electronic properties and, consequently, its spectroscopic signature compared to the free amine. Accurate interpretation of the resulting spectra is crucial for confirming the identity and purity of the synthesized compound.

# <sup>1</sup>H NMR Spectroscopy: Mapping the Proton Environment

Proton NMR is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **nonan-3-amine hydrochloride**, <sup>1</sup>H NMR allows for the precise mapping of each proton's chemical environment.

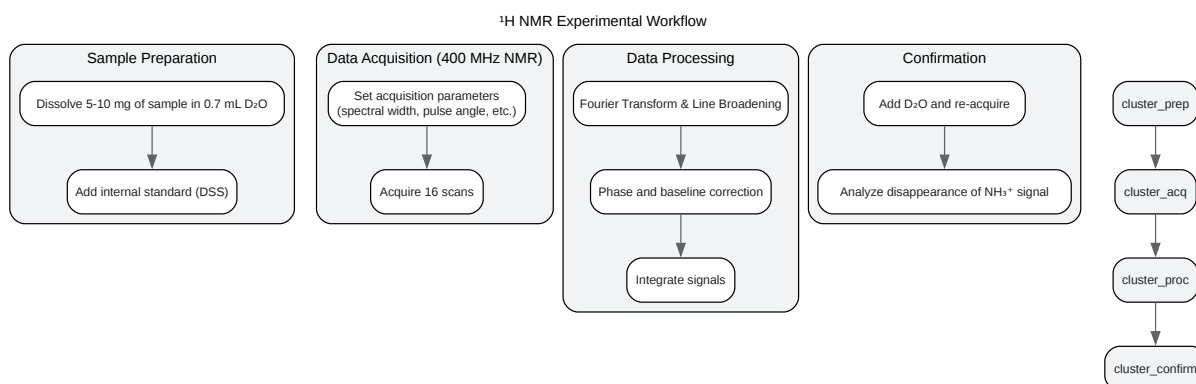
## Theoretical Basis

The chemical shift of a proton is influenced by the electron density of its surroundings. In aliphatic amines, protons on carbons adjacent to the nitrogen atom are deshielded due to the inductive effect of the nitrogen. Upon protonation to form the hydrochloride salt, the nitrogen becomes positively charged (-NH<sub>3</sub><sup>+</sup>), further increasing its electron-withdrawing effect and causing a significant downfield shift of the adjacent protons. The protons of the ammonium group itself are also observable and their signal will disappear upon D<sub>2</sub>O exchange, a key diagnostic tool.

## Experimental Protocol: <sup>1</sup>H NMR of Nonan-3-amine Hydrochloride

- **Sample Preparation:** Dissolve approximately 5-10 mg of **nonan-3-amine hydrochloride** in 0.7 mL of a deuterated solvent such as Deuterium Oxide (D<sub>2</sub>O) or Methanol-d<sub>4</sub> (CD<sub>3</sub>OD). D<sub>2</sub>O is often preferred for amine salts as it readily dissolves the sample and allows for the exchange of the acidic N-H protons.
- **Internal Standard:** Add a small amount of a suitable internal standard, such as 3-(trimethylsilyl)propionic-2,2,3,3-d<sub>4</sub> acid sodium salt (DSS) for D<sub>2</sub>O, for accurate chemical shift referencing ( $\delta = 0.00$  ppm).
- **Instrument Setup:** Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
- **Acquisition Parameters:**
  - Set the spectral width to cover the range of -1 to 12 ppm.
  - Use a 30-degree pulse angle.

- Set the relaxation delay to 2 seconds.
- Acquire at least 16 scans for a good signal-to-noise ratio.
- Data Processing: Process the acquired Free Induction Decay (FID) with an exponential multiplication (line broadening of 0.3 Hz) and perform a Fourier transform. Phase and baseline correct the spectrum and integrate all signals.
- D<sub>2</sub>O Exchange: To confirm the N-H protons, acquire a spectrum, then add a drop of D<sub>2</sub>O to the NMR tube, shake, and re-acquire the spectrum. The signal corresponding to the -NH<sub>3</sub><sup>+</sup> protons will diminish or disappear.



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Caption: Workflow for <sup>1</sup>H NMR analysis.

## Predicted <sup>1</sup>H NMR Data for Nonan-3-amine Hydrochloride

| Proton Assignment             | Predicted Chemical Shift ( $\delta$ , ppm) | Multiplicity  | Integration | Coupling Constant (J, Hz) |
|-------------------------------|--------------------------------------------|---------------|-------------|---------------------------|
| H-1 (CH <sub>3</sub> )        | ~0.9                                       | Triplet       | 3H          | ~7.2                      |
| H-2 (CH <sub>2</sub> )        | ~1.7                                       | Sextet        | 2H          | ~7.2                      |
| H-3 (CH)                      | ~3.1                                       | Multiplet     | 1H          | -                         |
| H-4 (CH <sub>2</sub> )        | ~1.6                                       | Multiplet     | 2H          | -                         |
| H-5 to H-8 (CH <sub>2</sub> ) | ~1.3                                       | Multiplet     | 8H          | -                         |
| H-9 (CH <sub>3</sub> )        | ~0.9                                       | Triplet       | 3H          | ~7.2                      |
| -NH <sub>3</sub> <sup>+</sup> | ~7.5-8.5                                   | Broad Singlet | 3H          | -                         |

Note: Chemical shifts are predicted for a D<sub>2</sub>O solvent. The -NH<sub>3</sub><sup>+</sup> signal would be observable in a non-exchanging solvent like DMSO-d<sub>6</sub>.

## <sup>13</sup>C NMR Spectroscopy: Probing the Carbon Skeleton

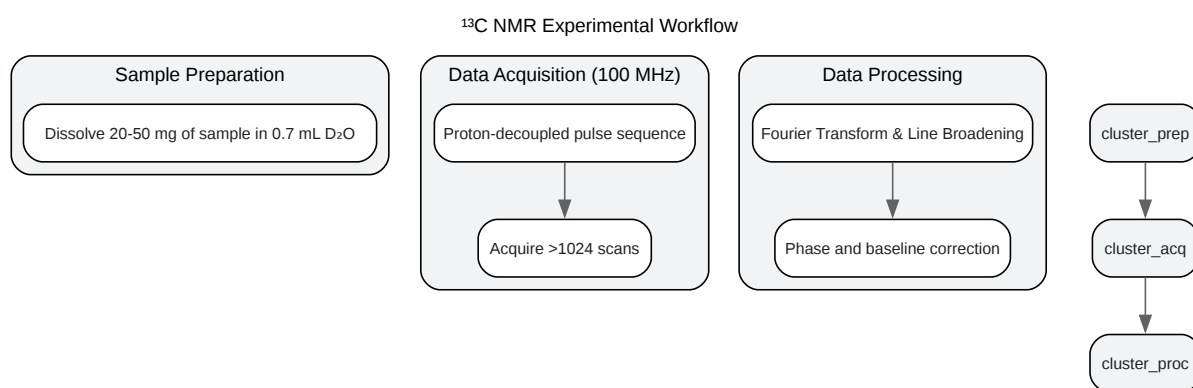
Carbon-13 NMR spectroscopy provides complementary information to <sup>1</sup>H NMR, offering a direct view of the carbon framework of the molecule.

### Theoretical Basis

Each chemically non-equivalent carbon atom in a molecule gives a distinct signal in the <sup>13</sup>C NMR spectrum. The chemical shift is influenced by the hybridization and the electronic environment of the carbon. Similar to <sup>1</sup>H NMR, the carbon atom bonded to the -NH<sub>3</sub><sup>+</sup> group (C-3) will be significantly deshielded and shifted downfield compared to its position in the free amine.

## Experimental Protocol: <sup>13</sup>C NMR of Nonan-3-amine Hydrochloride

- Sample Preparation: Dissolve approximately 20-50 mg of **nonan-3-amine hydrochloride** in 0.7 mL of D<sub>2</sub>O or CD<sub>3</sub>OD.
- Instrument Setup: Acquire the spectrum on a 100 MHz (for a 400 MHz <sup>1</sup>H instrument) or higher NMR spectrometer.
- Acquisition Parameters:
  - Use a proton-decoupled pulse sequence (e.g., zgpg30).
  - Set the spectral width to cover 0-80 ppm.
  - Set the relaxation delay to 2 seconds.
  - Acquire a sufficient number of scans (typically >1024) to achieve a good signal-to-noise ratio.
- Data Processing: Process the FID with an exponential multiplication (line broadening of 1-2 Hz), followed by Fourier transform, phasing, and baseline correction.



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Caption: Workflow for <sup>13</sup>C NMR analysis.

## Predicted $^{13}\text{C}$ NMR Data for Nonan-3-amine

### Hydrochloride

| Carbon Assignment | Predicted Chemical Shift ( $\delta$ , ppm) |
|-------------------|--------------------------------------------|
| C-1               | ~10.0                                      |
| C-2               | ~29.0                                      |
| C-3               | ~55.0                                      |
| C-4               | ~35.0                                      |
| C-5               | ~25.0                                      |
| C-6               | ~31.0                                      |
| C-7               | ~22.0                                      |
| C-8               | ~14.0                                      |
| C-9               | ~14.0                                      |

## FT-IR Spectroscopy: Identifying Functional Groups

FT-IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

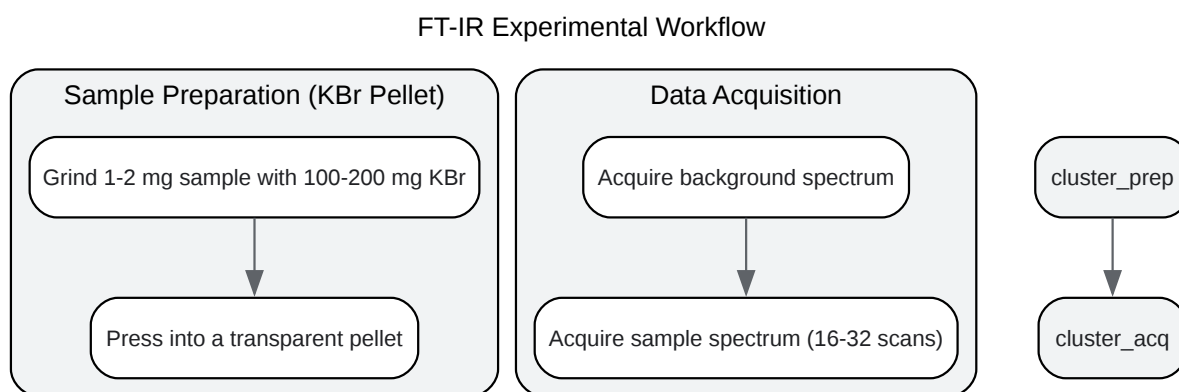
### Theoretical Basis

The conversion of a primary amine ( $-\text{NH}_2$ ) to its ammonium salt ( $-\text{NH}_3^+$ ) results in distinct changes in the IR spectrum. The N-H stretching vibrations of the free amine, typically seen as two sharp bands around  $3300\text{--}3400\text{ cm}^{-1}$ , are replaced by a very broad and strong absorption band for the ammonium salt, usually centered around  $2800\text{--}3000\text{ cm}^{-1}$ .<sup>[1][2]</sup> Additionally, the N-H bending (scissoring) vibration of the free amine around  $1600\text{ cm}^{-1}$  is replaced by an asymmetric bending vibration for the  $-\text{NH}_3^+$  group around  $1570\text{--}1600\text{ cm}^{-1}$  and a symmetric bending vibration around  $1500\text{--}1550\text{ cm}^{-1}$ .<sup>[1]</sup>

## Experimental Protocol: FT-IR of Nonan-3-amine

### Hydrochloride

- **Sample Preparation:** Prepare a KBr (potassium bromide) pellet. Grind a small amount (1-2 mg) of the solid **nonan-3-amine hydrochloride** with approximately 100-200 mg of dry KBr powder using an agate mortar and pestle. Press the mixture into a transparent pellet using a hydraulic press.
- **Background Spectrum:** Acquire a background spectrum of the empty sample compartment.
- **Sample Spectrum:** Place the KBr pellet in the sample holder and acquire the sample spectrum.
- **Data Acquisition:** Typically, 16-32 scans are co-added at a resolution of  $4\text{ cm}^{-1}$ .



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Caption: Workflow for FT-IR analysis.

## Predicted FT-IR Data for Nonan-3-amine Hydrochloride

| Vibrational Mode                             | Expected Absorption Range (cm <sup>-1</sup> ) | Appearance                                          |
|----------------------------------------------|-----------------------------------------------|-----------------------------------------------------|
| N-H Stretch (-NH <sub>3</sub> <sup>+</sup> ) | 2800-3000                                     | Very broad, strong                                  |
| C-H Stretch (alkyl)                          | 2850-2960                                     | Strong, sharp peaks superimposed on the N-H stretch |
| N-H Bend (asymmetric)                        | 1570-1600                                     | Medium to strong                                    |
| N-H Bend (symmetric)                         | 1500-1550                                     | Medium                                              |
| C-H Bend (alkyl)                             | 1375-1465                                     | Medium                                              |

## Mass Spectrometry: Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule, which can be used to deduce its structure. For amine hydrochlorides, the analysis is typically performed on the free amine after in-source dissociation or by analyzing a sample of the free base.

### Theoretical Basis

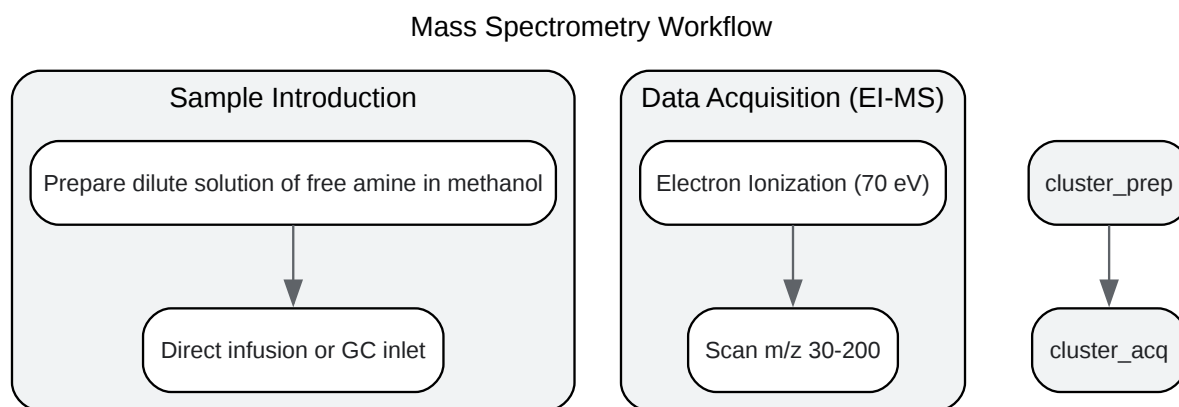
The molecular ion peak (M<sup>+</sup>) in the mass spectrum of the free nonan-3-amine will have an odd m/z value, consistent with the Nitrogen Rule, which states that a compound with an odd number of nitrogen atoms will have an odd molecular weight.<sup>[3]</sup> The primary fragmentation pathway for aliphatic amines is  $\alpha$ -cleavage, which involves the breaking of a C-C bond adjacent to the nitrogen atom.<sup>[3][4][5]</sup> This results in the formation of a stable, resonance-stabilized iminium cation. For nonan-3-amine, there are two possible  $\alpha$ -cleavage pathways.

### Experimental Protocol: Mass Spectrometry of Nonan-3-amine

- **Sample Introduction:** Introduce a dilute solution of nonan-3-amine (or its hydrochloride salt, which will likely dissociate to the free amine in the source) in a suitable volatile solvent like methanol into the mass spectrometer via direct infusion or through a GC inlet.



- Ionization: Use Electron Ionization (EI) at 70 eV.
- Analysis: Scan a mass range of  $m/z$  30-200.



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Caption: Workflow for Mass Spectrometry analysis.

## Predicted Mass Spectrum Fragmentation for Nonan-3-amine

- Molecular Ion ( $M^+$ ):  $m/z = 143$  (corresponding to  $C_9H_{21}N$ )[3]
- $\alpha$ -Cleavage 1 (loss of a hexyl radical,  $C_6H_{13}\bullet$ ): This is the more favorable fragmentation as it involves the loss of the larger alkyl group. This will result in a base peak at  $m/z = 58$ .
- $\alpha$ -Cleavage 2 (loss of an ethyl radical,  $C_2H_5\bullet$ ): This fragmentation is less favorable but may still be observed, resulting in a peak at  $m/z = 114$ .

## Comparative Analysis and Conclusion

The structural confirmation of **nonan-3-amine hydrochloride** is best achieved through a combination of these spectroscopic techniques.

- $^1H$  and  $^{13}C$  NMR provide the most detailed structural information, confirming the connectivity of the carbon skeleton and the position of the amino group. The downfield shifts observed

upon protonation are key indicators of salt formation.

- FT-IR spectroscopy serves as a rapid and reliable method to confirm the presence of the ammonium salt functional group through its characteristic broad N-H stretching and distinct N-H bending vibrations.
- Mass Spectrometry confirms the molecular weight of the free amine and its fragmentation pattern provides further evidence for the position of the nitrogen atom within the alkyl chain.

By comparing the experimental data obtained for a sample of **nonan-3-amine hydrochloride** with the predicted values and established principles outlined in this guide, researchers can confidently confirm its structure. This multi-faceted spectroscopic approach ensures the scientific rigor required in research and development.

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